

Application Notes and Protocols for CP-628006 in Patch Clamp Electrophysiology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CP-628006

Cat. No.: B15570715

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Note on Target Specificity: The following application notes and protocols are based on available scientific literature. Current research indicates that **CP-628006** is a potentiator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) ion channel.^{[1][2][3][4][5][6]} At present, there is no available information to suggest that **CP-628006** directly modulates the Transient Receptor Potential Ankyrin 1 (TRPA1) channel. Therefore, the application of **CP-628006** in patch clamp electrophysiology is primarily relevant for the study of CFTR.

Introduction to CP-628006

CP-628006 is a small molecule potentiator of the CFTR Cl⁻ channel, an important target in the treatment of cystic fibrosis.^[1] It enhances CFTR channel gating, thereby increasing chloride ion transport across the cell membrane.^[1] **CP-628006** has a distinct chemical structure and mechanism of action compared to other well-known CFTR potentiators like ivacaftor.^{[1][4]} Notably, its potentiation of the G551D-CFTR mutant is ATP-dependent, unlike the ATP-independent action of ivacaftor.^{[1][7]}

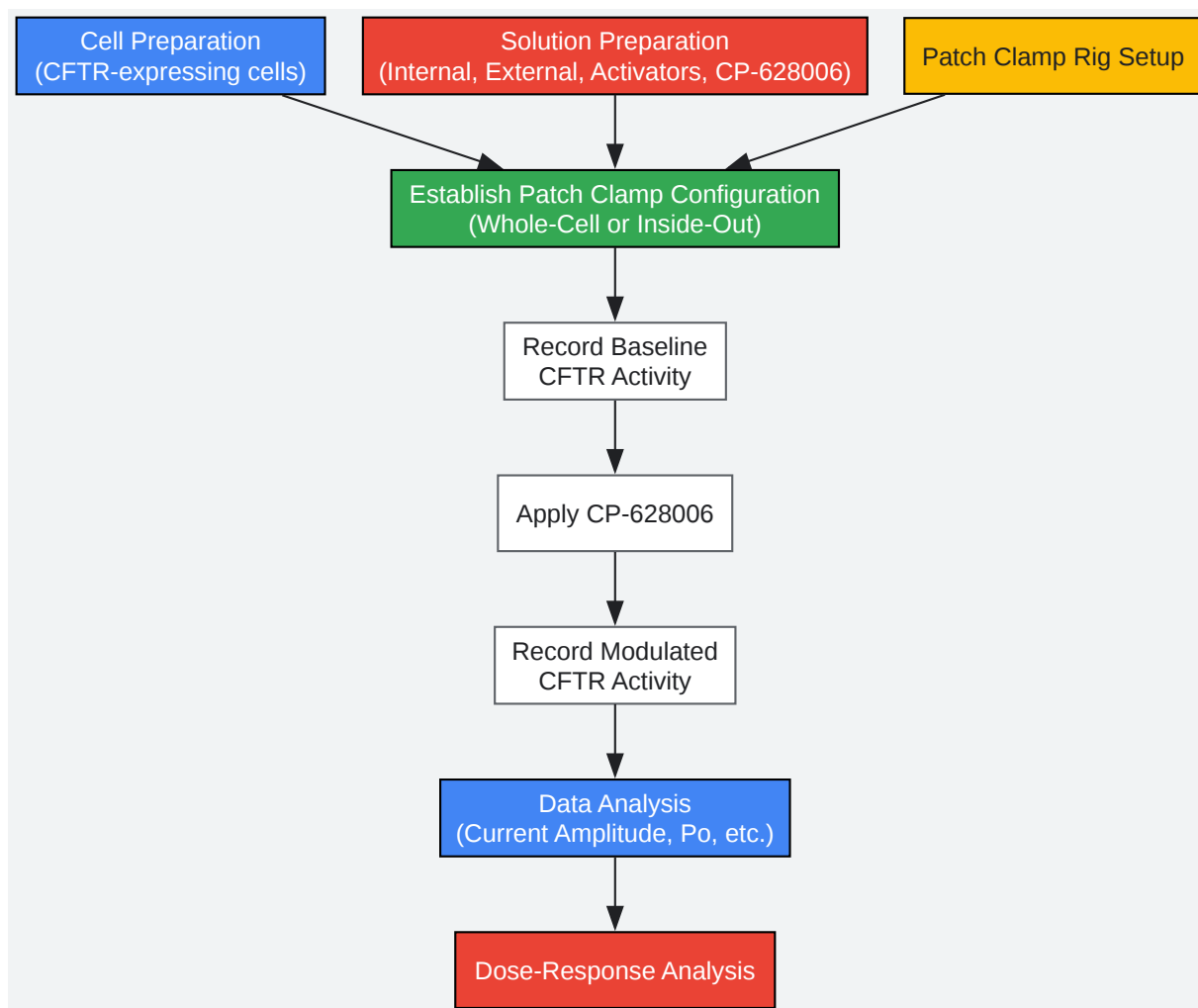
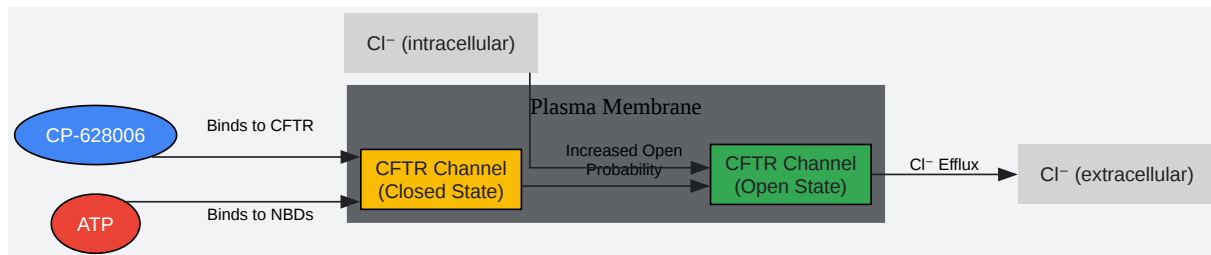
Data Presentation: Quantitative Effects of CP-628006 on CFTR

The following table summarizes the quantitative data on the effects of **CP-628006** on various CFTR channel activities as determined by electrophysiological studies.

Parameter	Cell Type/CFTR Variant	Value	Reference
EC ₅₀	Low temperature-rescued F508del-CFTR	0.4 μM	[4]
Maximal Response	Low temperature-rescued F508del-CFTR	Approximately 50% of ivacaftor's maximal response	[4]

Signaling Pathway of CFTR Potentiation by CP-628006

The diagram below illustrates the proposed mechanism of action for **CP-628006** as a CFTR potentiator.



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